

Essential Safety and Operational Guidance for Handling Isopropyl 2-bromo-2-methylpropanoate

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Compound of Interest

Compound Name: *Isopropyl 2-bromo-2-methylpropanoate*

Cat. No.: *B1304831*

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate and essential safety protocols, operational plans, and disposal procedures for **Isopropyl 2-bromo-2-methylpropanoate** (CAS No: 51368-55-9). Adherence to these guidelines is critical to mitigate risks and ensure a safe laboratory environment.

Chemical Identifier and Properties:

Property	Value
IUPAC Name	propan-2-yl 2-bromo-2-methylpropanoate
Synonyms	Isopropyl 2-bromoisobutyrate
Molecular Formula	C7H13BrO2
Molecular Weight	209.08 g/mol [1]
Appearance	Colorless to Almost colorless clear liquid
Boiling Point	168 °C [2]
Flash Point	56 °C [2]

Hazard Identification and Precautionary Statements:

Isopropyl 2-bromo-2-methylpropanoate is a flammable liquid and vapor that causes skin, eye, and respiratory tract irritation.[3][4] It may be harmful if swallowed, inhaled, or absorbed through the skin.[3]

Hazard Statement	Description
H226	Flammable liquid and vapour.[5][6]
H315	Causes skin irritation.
H317	May cause an allergic skin reaction.[1][5]
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
H340	May cause genetic defects.[1][5]
H411	Toxic to aquatic life with long lasting effects.[1][5]

Precautionary Statement	Description
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[5][7]
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[6][7]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5][7]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][8]
P302+P352	IF ON SKIN: Wash with plenty of water.[7]
P501	Dispose of contents/container to an approved waste disposal plant.[4][7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following table outlines the minimum required PPE for handling **Isopropyl 2-bromo-2-methylpropanoate**.

Body Part	Protection	Specification
Eyes/Face	Chemical Splash Goggles	Must meet ANSI Z87.1 standards. A face shield should be worn over goggles when there is a significant risk of splashing. ^{[3][9][10]}
Hands	Chemical-Resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. ^[3] Nitrile gloves provide good short-term protection against a broad range of chemicals. ^[11] For prolonged or immersive contact, consult the glove manufacturer's compatibility chart.
Body	Protective Clothing	A flame-resistant lab coat should be worn and fully buttoned. ^[11] Long pants and closed-toe, closed-heel shoes are mandatory. ^[11]
Respiratory	Respirator	Use in a well-ventilated area. ^{[3][6]} If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH/MSHA approved respirator is required. ^{[3][4]}

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Always handle **Isopropyl 2-bromo-2-methylpropanoate** in a well-ventilated area, preferably within a chemical fume hood.[3][6]
- Ignition Sources: This is a flammable liquid; keep it away from heat, sparks, open flames, and other ignition sources.[4][6][7] Use spark-proof tools and explosion-proof equipment.[3][4][7]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[4][7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][4][7] Keep away from incompatible materials such as acids, bases, strong oxidizing agents, and metals.[4]

Spill Management:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[3]
- Collect: Use spark-proof tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[3][7]
- Decontaminate: Clean the spill area thoroughly with soap and water.

Disposal Plan:

All waste containing **Isopropyl 2-bromo-2-methylpropanoate**, including contaminated absorbents and PPE, must be treated as hazardous waste.

- Containerization: Collect all waste in a properly labeled, sealed container.

- Disposal: Dispose of the waste through an approved hazardous waste disposal facility, following all local, state, and federal regulations.[4][7] Do not dispose of it down the drain.[7]

Emergency Procedures

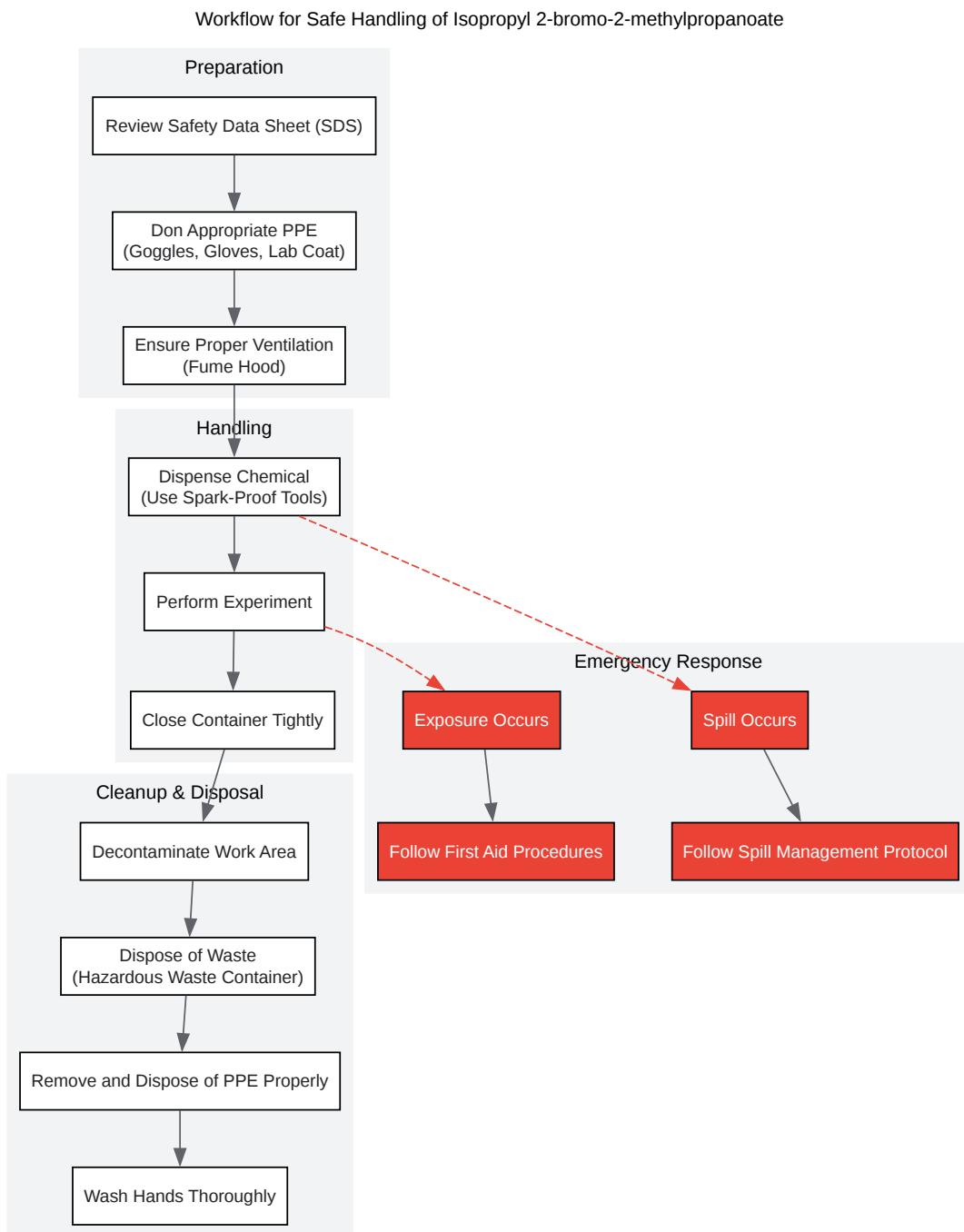
First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3][4]
Skin Contact	Remove contaminated clothing and shoes immediately. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[3][7]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][7]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][7]

Fire Fighting Measures:

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][8]

Workflow for Safe Handling of Isopropyl 2-bromo-2-methylpropanoate



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Caption: A flowchart outlining the key steps for the safe handling of **Isopropyl 2-bromo-2-methylpropanoate**.

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